

An In-depth Technical Guide to N-(5-Formyl-2-thienyl)acetamide

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Compound of Interest

Compound Name: *N*-(5-Formyl-2-thienyl)acetamide

CAS No.: 31167-35-8

Cat. No.: B112448

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Abstract: This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and characterization of **N-(5-Formyl-2-thienyl)acetamide**, a key heterocyclic building block. Designed for researchers, scientists, and professionals in drug development and materials science, this document synthesizes critical data from various sources to offer practical insights and detailed experimental protocols. The guide covers structural identification, thermal properties, and spectroscopic data, and explains the causality behind synthetic and analytical methodologies. All data and protocols are supported by authoritative references to ensure scientific integrity and reproducibility.

Introduction and Molecular Overview

N-(5-Formyl-2-thienyl)acetamide, also known as 5-acetamido-2-thiophenecarboxaldehyde, is a bifunctional organic compound featuring a thiophene ring substituted with an acetamido group and a formyl (aldehyde) group. This unique arrangement of functional groups makes it a valuable intermediate in organic synthesis.^[1] The electron-rich thiophene core, combined with

the electron-withdrawing aldehyde and the versatile acetamido group, allows for a wide range of chemical transformations.

Its primary utility lies in serving as a precursor for the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals.^[1] The aldehyde functional group is a reactive handle for reactions such as condensations, reductive aminations, and Wittig reactions, while the acetamido group can influence the molecule's electronic properties and participate in further functionalization. Its structure has also shown promise in the field of materials science for creating conductive polymers and organic electronic devices.^[1]

Table 1: Core Compound Identifiers

Identifier	Value	Source
Chemical Name	N-(5-Formyl-2-thienyl)acetamide	N/A
CAS Number	31167-35-8	[1][2][3]
Molecular Formula	C ₇ H ₇ NO ₂ S	[1][2][4]
Molecular Weight	169.20 g/mol	[1][2]
Canonical SMILES	<chem>CC(=O)NC1=CC=C(S1)C=O</chem>	[4]
InChI Key	RYHPGKJBLSYSCH-UHFFFAOYSA-N	[4]

Physicochemical Properties

Understanding the physicochemical properties of **N-(5-Formyl-2-thienyl)acetamide** is critical for its handling, reaction setup, and purification.

Physical State and Thermal Properties

N-(5-Formyl-2-thienyl)acetamide is typically a brown solid at room temperature.^[1] A key parameter for assessing the purity of a solid compound is its melting point.

Table 2: Physical and Thermal Data

Property	Value	Notes
Appearance	Brown solid	[1]
Melting Point	175-179 °C	This range suggests a relatively pure compound but also indicates the need for careful characterization.[1]
Storage Conditions	Store at 0-8 °C	Recommended for maintaining long-term stability and preventing degradation.[1]

Solubility and Spectroscopic Data

While quantitative solubility data is not widely published, its molecular structure suggests it would be soluble in polar organic solvents like dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), and moderately soluble in alcohols like methanol or ethanol, with limited solubility in water and nonpolar solvents.

Spectroscopic analysis is essential for structural confirmation and purity assessment. Although a complete, published spectrum for this specific compound is not readily available, data from analogous structures can provide expected values. For instance, the proton NMR (^1H NMR) of the parent compound, 2-thiophenecarboxaldehyde, shows characteristic peaks for the aldehyde proton and the thiophene ring protons.[5][6] Similarly, the ^{13}C NMR provides distinct signals for the carbonyl carbons and the aromatic carbons of the thiophene ring.[5]

Expected Spectroscopic Features:

- ^1H NMR: Signals expected for the aldehyde proton (CHO, ~ 9.8 - 10.0 ppm), two distinct doublets for the thiophene ring protons (~ 7.0 - 8.0 ppm), a singlet for the acetyl methyl protons (CH_3 , ~ 2.2 ppm), and a broad singlet for the amide proton (NH, variable).
- ^{13}C NMR: Resonances anticipated for the aldehyde carbonyl (~ 180 - 185 ppm), the amide carbonyl (~ 168 - 170 ppm), carbons of the thiophene ring (~ 120 - 150 ppm), and the acetyl methyl carbon (~ 24 ppm).

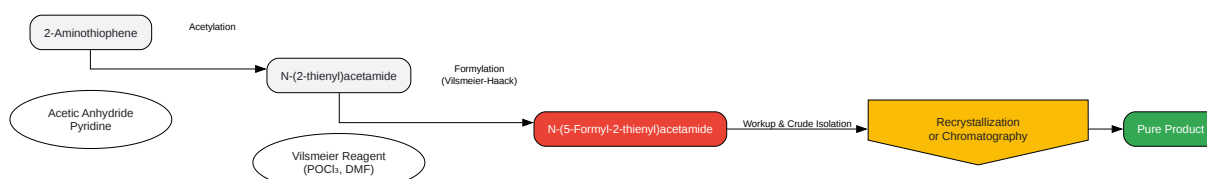
- IR Spectroscopy: Characteristic absorption bands for N-H stretching ($\sim 3300\text{ cm}^{-1}$), C=O stretching of the aldehyde ($\sim 1670\text{ cm}^{-1}$), C=O stretching of the amide (Amide I band, $\sim 1650\text{ cm}^{-1}$), and C-N stretching (Amide II band, $\sim 1550\text{ cm}^{-1}$).
- Mass Spectrometry (MS): The predicted monoisotopic mass is 169.01974 Da.[4] Expected adducts in electrospray ionization (ESI) would include $[M+H]^+$ at m/z 170.02702 and $[M+Na]^+$ at m/z 192.00896.[4]

Synthesis and Purification

N-(5-Formyl-2-thienyl)acetamide is not a naturally occurring compound and must be prepared through synthetic organic chemistry. A common and logical approach involves the formylation of an N-acetylated aminothiophene precursor. The Vilsmeier-Haack reaction is a standard and effective method for introducing a formyl group onto an electron-rich aromatic ring, such as thiophene.

Proposed Synthetic Workflow

The synthesis can be logically broken down into two main stages: the preparation of the precursor N-(2-thienyl)acetamide, and its subsequent formylation.



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Caption: Proposed synthetic workflow for **N-(5-Formyl-2-thienyl)acetamide**.

Step-by-Step Experimental Protocol (Hypothetical)

This protocol is based on established chemical principles for acetylation and Vilsmeier-Haack formylation.[7]

Part A: Synthesis of N-(2-thienyl)acetamide (Precursor)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 2-aminothiophene (1.0 eq) in a suitable solvent such as dichloromethane or pyridine.
- **Reagent Addition:** Cool the solution to 0 °C using an ice bath. Slowly add acetic anhydride (1.1 eq) dropwise to the stirred solution.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by carefully adding water. If necessary, neutralize with a saturated sodium bicarbonate solution. Extract the product into an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude N-(2-thienyl)acetamide can be purified by recrystallization.

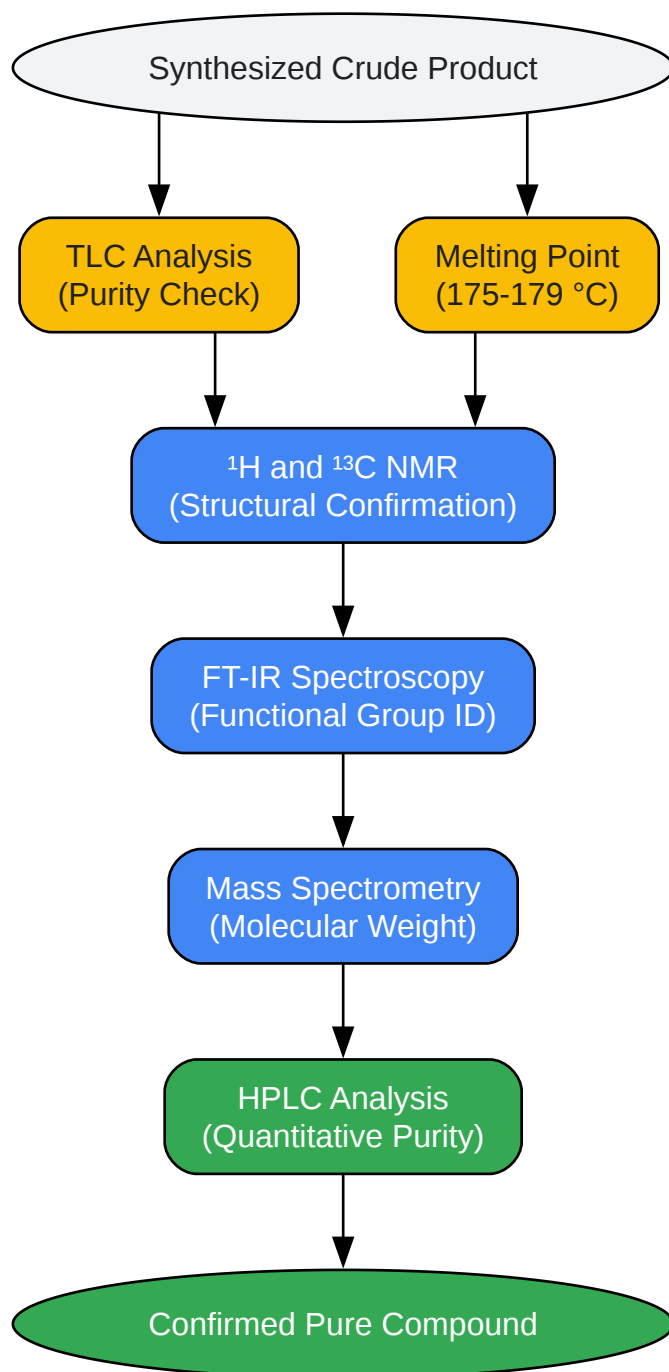
Part B: Formylation to **N-(5-Formyl-2-thienyl)acetamide**

- **Vilsmeier Reagent Preparation:** In a separate flask under nitrogen, cool N,N-dimethylformamide (DMF, 3.0 eq) to 0 °C. Add phosphorus oxychloride (POCl₃, 1.2 eq) dropwise, keeping the temperature below 10 °C. Stir for 30 minutes to form the Vilsmeier reagent.
- **Reactant Addition:** Dissolve the N-(2-thienyl)acetamide (1.0 eq) from Part A in DMF and add it slowly to the pre-formed Vilsmeier reagent at 0 °C.
- **Reaction:** After addition, heat the reaction mixture to 60-70 °C and maintain for 2-4 hours, monitoring by TLC.

- Hydrolysis: Cool the reaction mixture to room temperature and pour it carefully onto crushed ice with vigorous stirring.
- Workup and Isolation: Basify the aqueous solution with sodium hydroxide or sodium acetate to precipitate the crude product. Filter the solid, wash thoroughly with cold water, and dry under vacuum.
- Final Purification: The crude **N-(5-Formyl-2-thienyl)acetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Quality Control and Characterization Workflow

A rigorous characterization workflow is essential to confirm the identity, purity, and structure of the synthesized compound.



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Caption: Self-validating workflow for the characterization of the final product.

Reactivity and Applications

The dual functionality of **N-(5-Formyl-2-thienyl)acetamide** makes it a versatile building block.

- **Pharmaceutical Development:** The aldehyde can be converted into imines, oximes, or hydrazones, which are common pharmacophores. The thiophene ring is a known bioisostere for the benzene ring, often used to improve metabolic stability or modulate biological activity. This compound serves as an intermediate for molecules targeting inflammatory and infectious diseases.[1]
- **Organic Synthesis:** It is a key starting material for creating more complex heterocyclic systems through cyclization and condensation reactions.[1]
- **Material Science:** The conjugated thiophene system is a fundamental component of organic electronics. Derivatives of this compound can be explored for the synthesis of conductive polymers, dyes, and coatings.[1]

Conclusion

N-(5-Formyl-2-thienyl)acetamide is a compound of significant interest due to its versatile chemical nature and its potential as a building block in diverse scientific fields. This guide has detailed its core physicochemical properties, provided a robust, theory-based protocol for its synthesis, and outlined a comprehensive workflow for its characterization. By understanding these fundamental aspects, researchers can effectively utilize this compound in their synthetic endeavors, from pharmaceutical discovery to the development of advanced materials.

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